

Personal protective equipment for handling 1,3-Dimethyluracil-5-carboxaldehyde

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Compound of Interest

Compound Name: 1,3-Dimethyluracil-5-carboxaldehyde

Cat. No.: B1297471

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Essential Safety and Handling Guide for 1,3-Dimethyluracil-5-carboxaldehyde

For researchers, scientists, and drug development professionals, ensuring safe handling of specialized chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **1,3-Dimethyluracil-5-carboxaldehyde**, including personal protective equipment (PPE), operational procedures, and disposal plans.

Chemical Identifier:

- Name: **1,3-Dimethyluracil-5-carboxaldehyde**
- CAS Number: 4869-46-9
- Molecular Formula: C₇H₈N₂O₃

Hazard Summary: This compound is classified with the GHS07 pictogram, indicating it can cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335)[1].

Personal Protective Equipment (PPE)

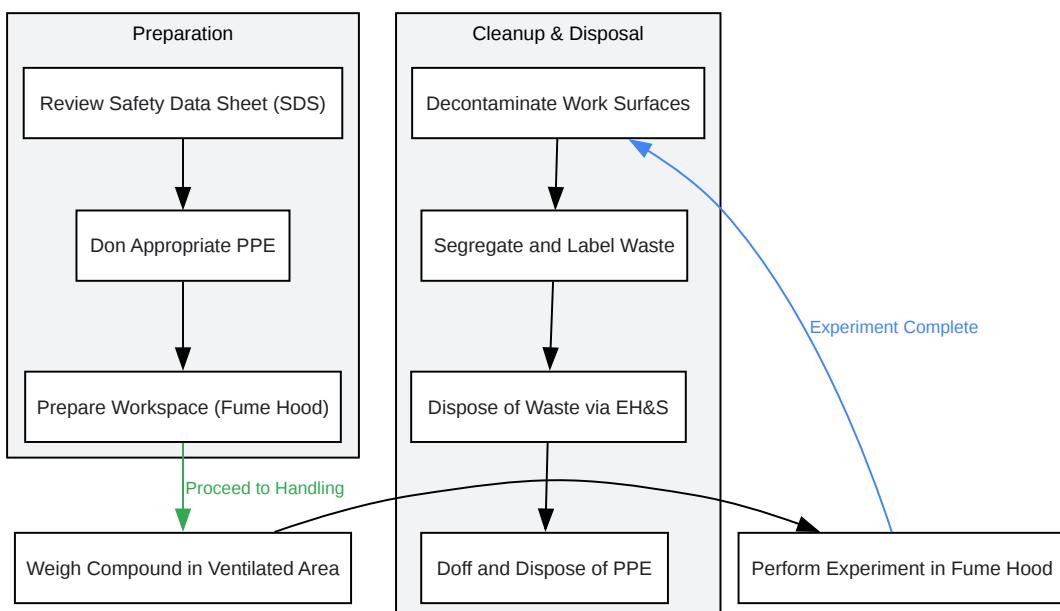
The following table summarizes the required personal protective equipment for handling **1,3-Dimethyluracil-5-carboxaldehyde**.

Body Part	PPE Item	Specification	Purpose
Hands	Gloves	Nitrile or Neoprene	Chemical resistance to prevent skin contact and irritation.[2][3]
Eyes	Safety Goggles	Chemical splash goggles meeting ANSI Z87.1 standard	Protects eyes from dust particles and potential splashes.[4]
Face	Face Shield	To be worn over safety goggles	Recommended when there is a significant risk of splashing or aerosol generation.[2][5]
Body	Laboratory Coat	Long-sleeved, fully buttoned	Protects skin and personal clothing from contamination.[2][4]
Respiratory	Respirator	NIOSH-approved respirator	Required if handling outside of a fume hood or if dust/aerosols are generated.[2]
Feet	Closed-toe Shoes	Made of impervious material	Protects feet from spills.[2][4]

Experimental Workflow and Safety Protocol

The following diagram outlines the standard operating procedure for the safe handling of **1,3-Dimethyluracil-5-carboxaldehyde** from receipt to disposal.

Safe Handling Workflow for 1,3-Dimethyluracil-5-carboxaldehyde

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Caption: Workflow for Safe Handling of **1,3-Dimethyluracil-5-carboxaldehyde**.

Detailed Experimental Protocols

1. Preparation and Weighing:

- Pre-Handling: Before handling, thoroughly review the Safety Data Sheet (SDS) for **1,3-Dimethyluracil-5-carboxaldehyde**.
- Personal Protective Equipment: Don all required PPE as specified in the table above.

- Workspace Preparation: Ensure a calibrated analytical balance is located within a certified chemical fume hood or a ventilated balance enclosure.
- Weighing: Carefully weigh the desired amount of the solid compound. Avoid generating dust. Use a spatula for transfers. If any material is spilled, decontaminate the area immediately.

2. Handling and Experimental Use:

- Location: All procedures involving the handling of **1,3-Dimethyluracil-5-carboxaldehyde** should be conducted within a properly functioning chemical fume hood to minimize inhalation exposure.[6]
- Manipulation: When transferring the compound or preparing solutions, handle it gently to prevent aerosolization.
- Spill Management: In the event of a spill, follow established laboratory procedures for chemical spills. Use an absorbent material to contain the spill, and decontaminate the area. Report all spills to the laboratory supervisor.

3. Disposal Plan:

- Waste Segregation: All solid waste contaminated with **1,3-Dimethyluracil-5-carboxaldehyde** (e.g., weigh boats, contaminated gloves, paper towels) must be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing this compound should be collected in a separate, sealed, and labeled hazardous waste container. Do not pour down the drain.[6]
- Disposal: All chemical waste must be disposed of through your institution's Environmental Health and Safety (EH&S) department in accordance with local, state, and federal regulations.[6]
- Decontamination: After handling and disposal, thoroughly decontaminate all work surfaces and equipment with an appropriate solvent (e.g., ethanol), followed by soap and water.
- PPE Disposal: Dispose of contaminated gloves and other disposable PPE in the designated hazardous waste container.[2] Non-contaminated PPE can be disposed of in the regular

trash. Reusable PPE should be cleaned according to the manufacturer's instructions.

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